

# commercial suppliers of high-purity 4-Nitrobenzonitrile-d4

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## Compound of Interest

Compound Name: 4-Nitrobenzonitrile-d4

Cat. No.: B12322108

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An In-depth Technical Guide to High-Purity **4-Nitrobenzonitrile-d4** for Researchers and Drug Development Professionals

This guide provides comprehensive information on the commercial availability, technical specifications, and applications of high-purity **4-Nitrobenzonitrile-d4**. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their analytical workflows.

## Introduction to 4-Nitrobenzonitrile-d4

**4-Nitrobenzonitrile-d4** is the deuterated form of 4-Nitrobenzonitrile, where four hydrogen atoms on the benzene ring have been replaced with deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis, particularly in mass spectrometry-based techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS). Its primary application lies in improving the accuracy and precision of analytical methods by correcting for variability in sample preparation, injection volume, and matrix effects.<sup>[1][2]</sup>

## Commercial Suppliers and Product Specifications

Several commercial suppliers offer high-purity **4-Nitrobenzonitrile-d4**. The following tables summarize the key quantitative data from prominent vendors to facilitate easy comparison.

Table 1: Supplier Information and Isotopic Purity

Supplier	Product Code	CAS Number	Isotopic Enrichment
CDN Isotopes	D-5896	1219798-46-5	99 atom % D[1]
Clearsynth	CS-C-00520	1219798-46-5	Not specified
LGC Standards	CDN-D-5896-0.1G	1219798-46-5	99 atom % D[3]

Table 2: Chemical and Physical Properties

Property	Value	References
Molecular Formula	C <sub>7</sub> D <sub>4</sub> N <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	152.14 g/mol	[2]
Unlabeled CAS Number	619-72-7	[1][4]
Appearance	Pale yellow crystalline powder	[5]
Storage Conditions	Room temperature or refrigerator (2-8°C) for long term storage	[1][2]

Table 3: Purity and Availability

Supplier	Chemical Purity	Available Quantities
CDN Isotopes	Not specified	0.1 g, 0.25 g[1]
Clearsynth	99.79% (by HPLC)	Contact for pricing[2]
LGC Standards	min 98% Chemical Purity	0.1 g[3]

## Experimental Protocol: Quantification of 4-Nitrobenzonitrile in Human Plasma using 4-

# Nitrobenzonitrile-d4 as an Internal Standard by LC-MS/MS

This protocol provides a general methodology for the quantification of 4-Nitrobenzonitrile in a biological matrix, adapted from standard procedures for using deuterated internal standards.

Objective: To accurately quantify the concentration of 4-Nitrobenzonitrile in human plasma samples.

Materials:

- 4-Nitrobenzonitrile (analyte)
- **4-Nitrobenzonitrile-d4** (internal standard)
- Human plasma (matrix)
- Acetonitrile (protein precipitation solvent)
- Methanol (solvent for stock solutions)
- Formic acid
- Water (LC-MS grade)
- Microcentrifuge tubes
- Pipettes
- Vortex mixer
- Centrifuge
- LC-MS/MS system with a C18 reversed-phase column

Procedure:

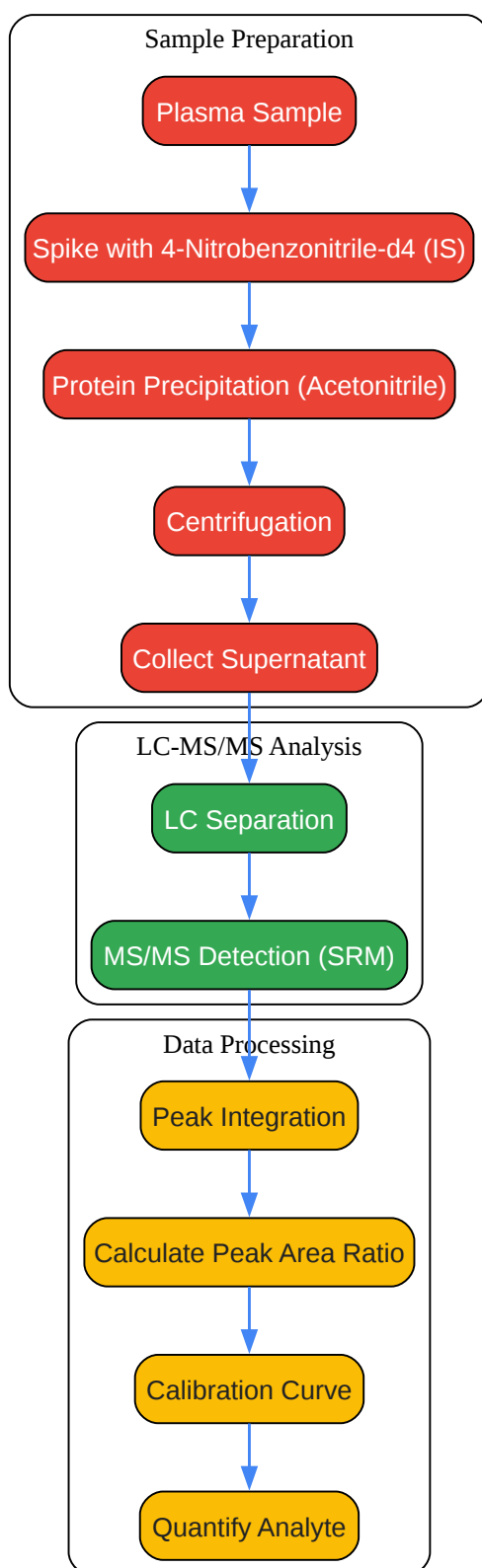
- Preparation of Stock and Working Solutions:

- Prepare a 1 mg/mL stock solution of 4-Nitrobenzonitrile in methanol.
- Prepare a 1 mg/mL stock solution of **4-Nitrobenzonitrile-d4** in methanol.
- From the stock solutions, prepare a series of working solutions for calibration standards and a working solution for the internal standard.
- Sample Preparation (Protein Precipitation):
  - Thaw human plasma samples and internal standard working solutions at room temperature.
  - To a 1.5 mL microcentrifuge tube, add 100 µL of the plasma sample.
  - Add 10 µL of the **4-Nitrobenzonitrile-d4** internal standard working solution.
  - Add 300 µL of cold acetonitrile to precipitate proteins.
  - Vortex the mixture for 1 minute.
  - Centrifuge at 13,000 rpm for 10 minutes at 4°C.
  - Transfer the supernatant to a clean tube for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Liquid Chromatography:
    - Column: C18 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 µm).
    - Mobile Phase A: 0.1% formic acid in water.
    - Mobile Phase B: 0.1% formic acid in acetonitrile.
    - Flow Rate: 0.4 mL/min.
    - Injection Volume: 10 µL.
  - Mass Spectrometry:

- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Scan Type: Selected Reaction Monitoring (SRM).
- SRM Transitions: Monitor the specific precursor-to-product ion transitions for both 4-Nitrobenzonitrile and **4-Nitrobenzonitrile-d4**.
- Data Analysis:
  - Integrate the peak areas for both the analyte and the internal standard.
  - Calculate the peak area ratio (analyte peak area / internal standard peak area).
  - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
  - Determine the concentration of 4-Nitrobenzonitrile in the unknown samples by interpolating their peak area ratios from the calibration curve.

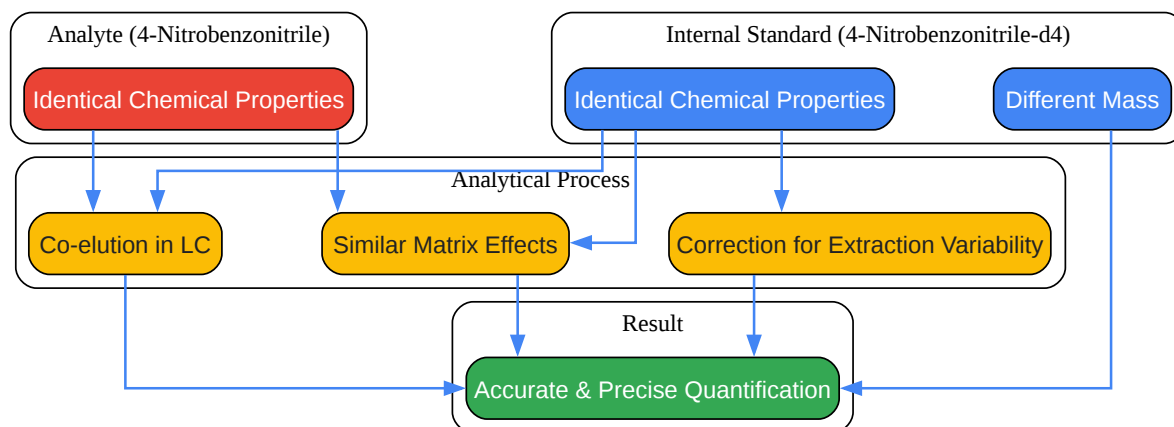
## Visualizations

The following diagrams illustrate the workflow and the underlying principles of using a deuterated internal standard.



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Caption: Experimental workflow for quantitative analysis using a deuterated internal standard.



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Caption: Rationale for using a deuterated internal standard for accurate quantification.

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## References

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- To cite this document: BenchChem. [commercial suppliers of high-purity 4-Nitrobenzonitrile-d4]. BenchChem, [2025]. [Online PDF]. Available at:

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